

An In-depth Technical Guide to a Key Pyridinecarboxylic Acid Derivative

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Compound of Interest

Compound Name:	2,6-Dimethoxy-5-nitropyridine-3-carboxylic acid
CAS No.:	685879-38-3
Cat. No.:	B3150277

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A Note to the Reader: Initial research into the compound "2,6-dimethoxy-5-nitro-3-pyridinecarboxylic acid" did not yield sufficient data in publicly accessible scientific databases and literature. This suggests the compound may be novel, theoretical, or not extensively documented. To provide a comprehensive and scientifically rigorous guide within this chemical class, this document will focus on the well-characterized and foundational molecule, 2,6-Pyridinedicarboxylic Acid, also known as Dipicolinic Acid. This analogue serves as a valuable proxy, offering insights into the chemical behavior, synthesis, and applications relevant to substituted pyridinecarboxylic acids.

Abstract

2,6-Pyridinedicarboxylic acid (DPA) is a versatile heterocyclic compound with significant applications spanning microbiology, coordination chemistry, and organic synthesis. Its rigid structure and the presence of two carboxylic acid groups in a pincer-like configuration bestow unique chelating properties, most notably its role in the heat resistance of bacterial endospores. This guide provides an in-depth exploration of the physicochemical properties,

synthesis, and diverse applications of DPA, tailored for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties of 2,6-Pyridinedicarboxylic Acid

2,6-Pyridinedicarboxylic acid is a white, crystalline solid with the chemical formula $C_7H_5NO_4$.^[1] Its molecular structure, featuring a pyridine ring with carboxylic acid groups at the 2 and 6 positions, is central to its chemical behavior.

Property	Value	Source(s)
Molecular Formula	$C_7H_5NO_4$	[1]
Molecular Weight	167.12 g/mol	[1]
CAS Number	499-83-2	[2]
Appearance	White crystalline solid	
Melting Point	248-250 °C (decomposes)	[3]
Solubility	Soluble in water and polar organic solvents	[2]

The presence of both a basic nitrogen atom in the pyridine ring and acidic carboxylic acid groups makes DPA an amphoteric molecule. This dual nature is critical to its role as a versatile ligand in coordination chemistry.

Synthesis and Purification

The synthesis of 2,6-pyridinedicarboxylic acid is most commonly achieved through the oxidation of 2,6-lutidine (2,6-dimethylpyridine). This process leverages the relative stability of the pyridine ring to oxidation compared to the methyl groups.

Experimental Protocol: Oxidation of 2,6-Lutidine

This protocol outlines a common laboratory-scale synthesis of DPA. The causality behind the choice of reagents lies in the need for a strong oxidizing agent that can convert the methyl

groups to carboxylic acids without degrading the pyridine ring. Potassium permanganate is a classic and effective choice for this transformation.

Step 1: Reaction Setup

- In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, add 2,6-lutidine and a suitable solvent, such as water.

Step 2: Oxidation

- Slowly add a solution of a strong oxidizing agent, such as potassium permanganate (KMnO_4), to the reaction mixture. The reaction is exothermic and should be controlled by cooling the flask in an ice bath.
- The progress of the reaction can be monitored by the disappearance of the purple color of the permanganate ion.

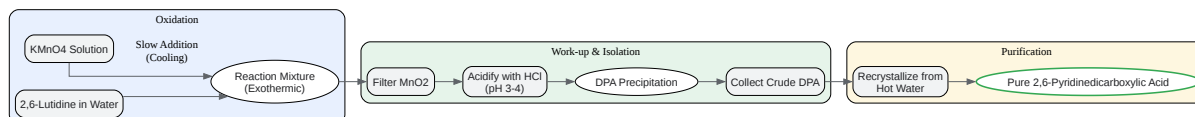
Step 3: Work-up and Isolation

- Once the reaction is complete, the manganese dioxide (MnO_2) byproduct is removed by filtration.
- The filtrate is then acidified with a mineral acid, such as hydrochloric acid (HCl), to a pH of approximately 3-4. This protonates the carboxylate groups, causing the 2,6-pyridinedicarboxylic acid to precipitate out of the solution.

Step 4: Purification

- The crude product is collected by filtration and can be further purified by recrystallization from hot water.

This self-validating system relies on the significant change in solubility of DPA with pH. The product is soluble as its carboxylate salt in basic to neutral conditions and precipitates as the carboxylic acid in acidic conditions, allowing for effective isolation.



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Caption: Workflow for the synthesis of 2,6-pyridinedicarboxylic acid.

Key Applications and Mechanisms

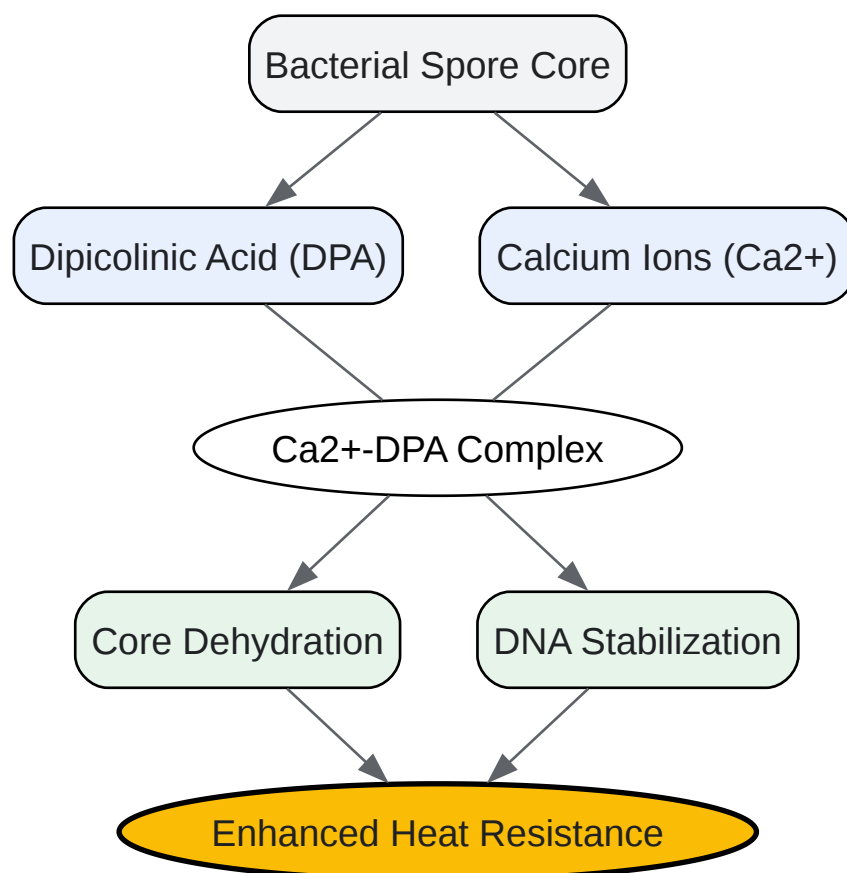
The utility of 2,6-pyridinedicarboxylic acid stems from its unique structural and chemical properties.

Role in Bacterial Spore Resistance

One of the most well-known roles of DPA is its contribution to the heat resistance of bacterial endospores, particularly in genera such as *Bacillus* and *Clostridium*. Inside the spore core, DPA chelates with calcium ions (Ca^{2+}) to form a calcium dipicolinate complex.

Mechanism of Action:

- **Dehydration of the Spore Core:** The Ca^{2+} -DPA complex binds a significant amount of free water within the spore core. This dehydration reduces the mobility of macromolecules and increases their resistance to thermal denaturation.
- **Stabilization of DNA:** The complex intercalates between the DNA bases, stabilizing the DNA against heat-induced damage.



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Caption: Mechanism of DPA-mediated heat resistance in bacterial spores.

Coordination Chemistry and Analytical Applications

The ability of DPA to act as a chelating agent for various metal ions makes it a valuable ligand in coordination chemistry. It can form stable complexes with lanthanides and transition metals. This property is exploited in several analytical techniques. For instance, the terbium(III)-dipicolinate complex exhibits strong luminescence, which is used as a sensitive assay for the detection of DPA and, by extension, for the quantification of bacterial spores.

Organic Synthesis

As a difunctional molecule, 2,6-pyridinedicarboxylic acid serves as a versatile building block in organic synthesis. The carboxylic acid groups can be converted into a variety of other functional groups, such as esters, amides, and acid chlorides, providing access to a wide range

of more complex molecules, including potential pharmaceutical intermediates and ligands for catalysis.

Safety and Handling

2,6-Pyridinedicarboxylic acid is classified as an irritant. It can cause skin and serious eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.

Conclusion

2,6-Pyridinedicarboxylic acid is a molecule of significant scientific interest due to its fundamental role in microbiology and its broad utility in chemical synthesis and analytical sciences. Its well-defined structure and predictable reactivity make it an excellent model compound for studying the properties of substituted pyridinecarboxylic acids. For researchers in drug discovery and materials science, an understanding of the principles governing the synthesis and behavior of DPA provides a solid foundation for the design and development of novel compounds with tailored functionalities.

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